

Interchange Guide: MRV-03 Series Modular Relief Valves

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MRV03-068

Cat. No.: B14752382

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the MRV-03 series of modular hydraulic relief valves against major market alternatives. While these components are typically found in industrial hydraulic systems, they can be integral to high-pressure experimental setups, custom laboratory automation, and pilot-scale manufacturing equipment within research and pharmaceutical environments. This document aims to provide the necessary technical data and performance characteristics to aid in the selection of the appropriate valve for your specific application.

Performance and Specification Comparison

The MRV-03 series and its alternatives are designed to conform to international standards for mounting patterns, specifically ISO 4401-AC-05-4-A, also known as NG10, CETOP 5, or NFPA D05. This standardization ensures interchangeability between manufacturers.^[1] The primary function of these valves is to limit the pressure in a hydraulic circuit to a predetermined maximum by diverting excess flow to a reservoir.

The following table summarizes the key specifications for the MRV-03 series and its primary competitors. Data is compiled from publicly available datasheets and product catalogs.

Parameter	MRV-03 Series	Yuken MBA/MBB/MBP/MBW-03	Bosch Rexroth ZDB/Z2DB 10	Parker R4V Series (NG10)	Eaton Vickers DGMC-5
Max. Operating Pressure	~315 bar (4570 psi)	31.5 MPa (4570 psi)[2]	315 bar (4570 psi)[3]	350 bar (5075 psi)[4]	315 bar (4500 psi)[5]
Max. Flow Rate	~80 lpm (21.1 gpm)[6]	70 lpm (18.5 gpm)[2]	100 lpm (26.4 gpm)[3]	110 lpm (29.1 gpm)	120 lpm (32 gpm)[5]
Mounting Standard	NG10 / CETOP 5 / D05	NG10 / CETOP 5 / D05	ISO 4401-05-04-0-05[7]	ISO 6264 (NG10)	ISO 4401, size 05
Adjustment Options	Hex Screw, Knob[6]	Adjustment Screw[8]	Rotary Knob, Slotted Screw[3]	Hand Knob, Acorn Nut, Key Lock	Knob, Screw/Locknut
Fluid Compatibility	Standard Hydraulic Oils	Petroleum Base, Synthetic, Water-Glycol[9]	Mineral Oil (HL, HLP), Biodegradable, Synthetic Esters[3]	Hydraulic Oil (DIN 51524)	Standard Hydraulic Fluids, Phosphate Esters
Fluid Viscosity Range	10 - 400 cSt	15 - 400 cSt[10]	10 - 800 mm ² /s[11]	20 - 380 cSt	Not specified
Fluid Temperature Range	-15 to 70°C[6]	-15 to 70°C[10]	-20 to 80°C[11]	-20 to 70°C	0 to 80°C[5]

Experimental Data: Performance Characteristics

The performance of a relief valve is typically characterized by its pressure vs. flow rate curve. This data illustrates the relationship between the regulated pressure and the flow rate through the valve. Ideally, the valve should maintain a stable pressure across a wide range of flow rates. The curves below are representative of the performance you can expect from these

series of valves and are based on testing with standard hydraulic oil (e.g., ISO VG 32 or 46) at a specified temperature.

Representative Performance Curves:

- **MRV-03 Series:** The datasheet for the IFP MRV03 provides a "Pressure - Flow characteristic" curve, showing that as flow increases from 0 to 10 GPM, the set pressure might vary by approximately 100-200 PSI depending on the pressure setting.[\[12\]](#)[\[13\]](#)
- **Yuken MBx-03 Series:** The "Nominal Override Characteristics" for the Yuken valves show the pressure increase over the set point as flow increases. For a set pressure of 21.0 MPa, the pressure might rise to around 24.0 MPa at a flow rate of 70 lpm.[\[1\]](#)
- **Bosch Rexroth ZDB 10:** Performance graphs for the ZDB 10 series show the minimum pressure vs. flow and the regulated pressure vs. flow, indicating stable pressure control up to the maximum rated flow of 100 lpm.[\[3\]](#)[\[7\]](#)
- **Parker R4V Series:** Parker provides detailed p/Q performance curves for their R4V series, showing the pressure override characteristics at different pressure settings. These curves indicate a relatively flat response, signifying good pressure stability with changing flow.[\[4\]](#)[\[14\]](#)
- **Eaton Vickers DGMC-5:** The performance data for the DGMC-5 indicates a pressure override of approximately 31 bar (450 psi) and provides response times for pressure changes under specific conditions (e.g., 150 ms from 35 to 315 bar).[\[5\]](#)

Experimental Protocols

The performance data presented is typically generated following standardized test procedures for hydraulic valves. While specific in-house testing protocols may vary between manufacturers, they are generally based on principles outlined in standards from organizations like the ISO.

Protocol for Determining Pressure vs. Flow Characteristics:

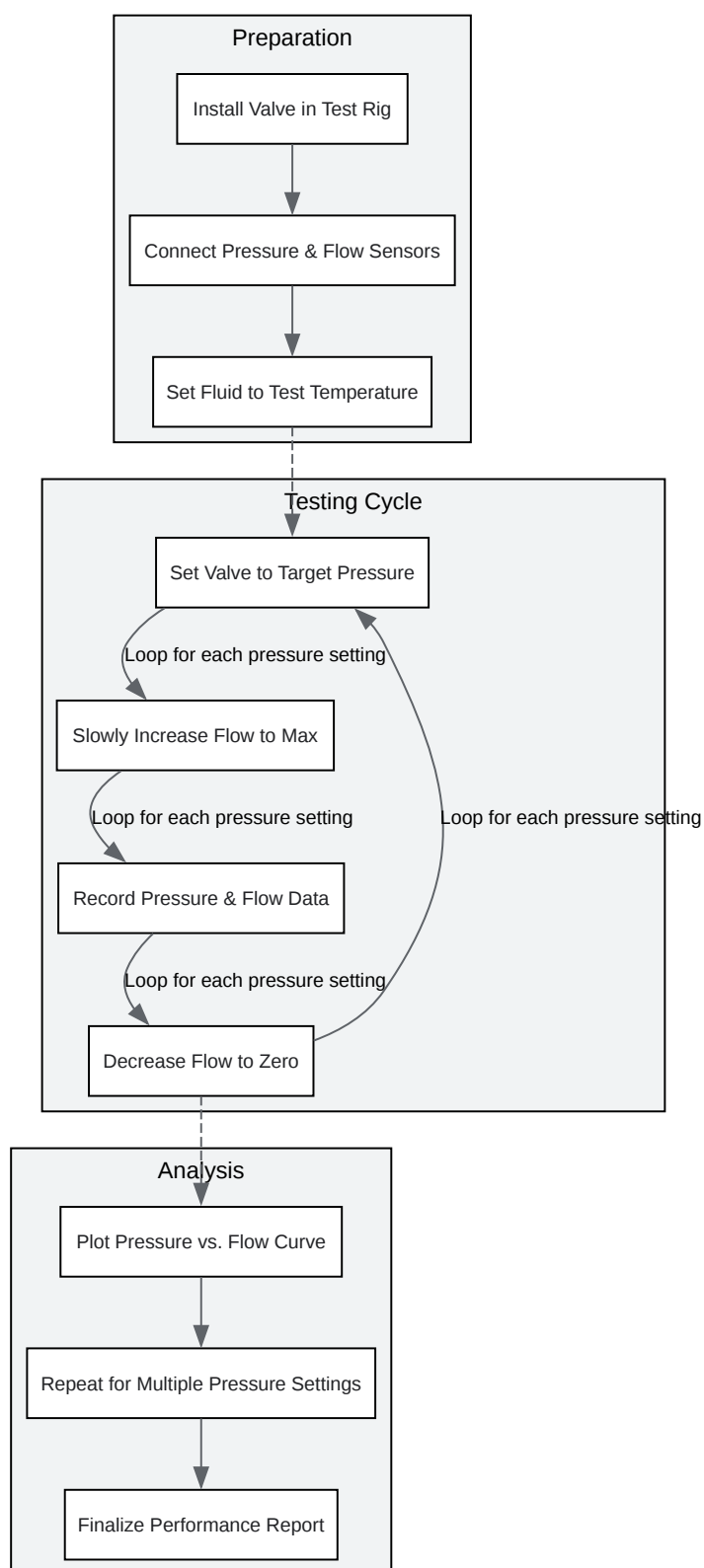
- **Test Circuit Setup:** The valve under test is installed in a hydraulic circuit. The setup includes a variable flow hydraulic power source, pressure transducers upstream and downstream of the valve, a flow meter, and a means of controlling fluid temperature.[\[15\]](#)

- **Fluid Conditioning:** The hydraulic fluid (typically a standard mineral oil like ISO VG 46) is circulated through the system until it reaches a stable operating temperature (e.g., 50°C) and viscosity.[\[14\]](#)
- **Pressure Adjustment:** The valve's pressure adjustment is set to a specific target pressure (e.g., 50, 100, 200 bar) at a low or no-flow condition.
- **Flow Variation:** The flow from the hydraulic source is slowly increased from zero to the maximum rated flow of the valve.
- **Data Logging:** Throughout the flow increase, the upstream pressure and the actual flow rate are continuously recorded.
- **Data Analysis:** The recorded data is plotted with flow rate on the x-axis and pressure on the y-axis to generate the pressure vs. flow characteristic curve. This process is repeated for several pressure settings across the valve's operational range.[\[15\]](#)

Visualizations

Experimental Workflow for Valve Performance Testing

The following diagram illustrates a typical workflow for evaluating the performance characteristics of a modular relief valve.



[Click to download full resolution via product page](#)

Caption: Workflow for relief valve performance characterization.

Logical Flow for Valve Selection in a Research Application

This diagram outlines the decision-making process for selecting an appropriate modular relief valve for a custom experimental apparatus.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. yuken europe.com [yuken europe.com]
- 2. yuken europe.com [yuken europe.com]
- 3. store.livhaven.com [store.livhaven.com]
- 4. hydrosnab.ru [hydrosnab.ru]
- 5. scribd.com [scribd.com]
- 6. chia-wang.com [chia-wang.com]
- 7. boschrexroth.com [boschrexroth.com]
- 8. bailehydraulic.com [bailehydraulic.com]
- 9. yuken-usa.com [yuken-usa.com]
- 10. yukenindia.com [yukenindia.com]
- 11. boschrexroth.com [boschrexroth.com]
- 12. intlfpa.com [intlfpa.com]
- 13. coastalhydraulics.net [coastalhydraulics.net]
- 14. parker.com [parker.com]
- 15. What Are Hydraulic Pressure Relief Valves And How To Test | Finotek [finotek.com]
- To cite this document: BenchChem. [Interchange Guide: MRV-03 Series Modular Relief Valves]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b14752382#interchange-guide-for-mrv-03-series-valves>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com